

D-Glucosaminic Acid: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: *D-Glucosaminic acid*

CAS No.: 3646-68-2

Cat. No.: B195357

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This guide provides an in-depth exploration of **D-Glucosaminic acid**, a pivotal molecule in biochemistry and a versatile building block in pharmaceutical sciences. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical technical data, field-proven insights, and detailed methodologies to facilitate its application in cutting-edge research.

Core Molecular Attributes and Identifiers

D-Glucosaminic acid, systematically known as 2-amino-2-deoxy-D-gluconic acid, is an amino sugar acid derived from the oxidation of D-glucosamine.^[1] Its unique structure, featuring both an amine and a carboxylic acid functional group on a carbohydrate backbone, underpins its diverse biological roles and synthetic applications.

For clarity and precise identification in research and regulatory contexts, the following quantitative data are provided:

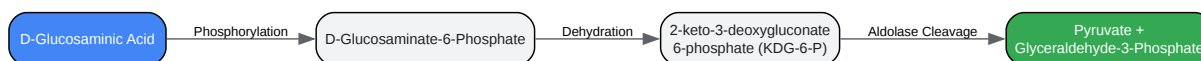
Identifier	Value	Source(s)
CAS Number	3646-68-2	[2]
Molecular Formula	C ₆ H ₁₃ NO ₆	[2]
Molecular Weight	195.17 g/mol	[2]
Appearance	White to off-white crystalline powder	[2]
Purity	Typically ≥98% (TLC)	[2]
Storage Temperature	2-8°C	[2]

Biochemical Significance and Metabolic Pathways

D-Glucosaminic acid is a naturally occurring molecule with notable roles in microbial metabolism. It is a known component of bacterial lipopolysaccharides (LPS), which are integral to the outer membrane of Gram-negative bacteria.[3][4]

In organisms such as *Salmonella enterica*, **D-Glucosaminic acid** is catabolized through a specific metabolic pathway. The process begins with its transport and phosphorylation to D-glucosamine-6-phosphate. This intermediate is then converted into 2-keto-3-deoxygluconate 6-phosphate (KDG-6-P), a key intermediate in the Entner-Doudoroff pathway, which ultimately yields pyruvate and glyceraldehyde-3-phosphate for entry into central carbon metabolism.

The following diagram illustrates a simplified workflow of the catabolic pathway of **D-Glucosaminic acid** in certain bacteria.



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Caption: Catabolic pathway of **D-Glucosaminic acid** in bacteria.

Synthesis Methodologies: A Comparative Overview

The synthesis of **D-Glucosaminic acid** can be approached through two primary routes: enzymatic conversion and catalytic oxidation. The choice of method is often dictated by the desired scale, purity requirements, and available resources.

Enzymatic Synthesis: A High-Specificity Approach

Enzymatic synthesis offers a highly specific and environmentally benign route to **D-Glucosaminic acid**, typically yielding a product with high purity under mild reaction conditions. Glucose oxidase is a commonly employed enzyme for this transformation.^[4]

This protocol outlines a laboratory-scale synthesis of **D-Glucosaminic acid** from D-glucosamine hydrochloride.

- Reaction Setup:
 - Dissolve D-glucosamine hydrochloride in a suitable buffer (e.g., 50 mM sodium acetate, pH 5.1) to a final concentration of 50-100 g/L.
 - Add glucose oxidase to the solution. The optimal enzyme concentration should be determined empirically but can start in the range of 100-500 units per gram of substrate.
 - Introduce a catalase to decompose the hydrogen peroxide byproduct, which can inhibit glucose oxidase.
 - Maintain the reaction mixture at a constant temperature, typically between 30-37°C.
 - Ensure continuous aeration of the solution, as oxygen is a co-substrate. This can be achieved through vigorous stirring in an open flask or by bubbling air through the mixture.
- Monitoring the Reaction:
 - The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to observe the consumption of D-glucosamine and the formation of **D-Glucosaminic acid**.
- Product Isolation and Purification:

- Upon completion, terminate the reaction by denaturing the enzymes, for example, by heating the solution to 80-90°C for 15-20 minutes.
- Remove the denatured protein by centrifugation or filtration.
- The resulting solution containing **D-Glucosaminic acid** can be purified by ion-exchange chromatography.

Catalytic Oxidation: A Scalable Chemical Approach

Catalytic oxidation provides a robust and scalable method for the synthesis of **D-Glucosaminic acid**. This approach often utilizes supported noble metal catalysts.

This protocol describes the synthesis via catalytic oxidation of D-glucosamine.^[5]

- Catalyst Preparation:
 - Prepare a palladium-bismuth on activated charcoal (Pd-Bi/C) catalyst. The bimetallic nature of the catalyst is crucial for selectivity and efficiency.
- Reaction Procedure:
 - In a temperature-controlled reaction vessel, prepare an aqueous solution of D-glucosamine.
 - Add the Pd-Bi/C catalyst to the solution.
 - Heat the mixture to the desired reaction temperature, typically between 60-80°C.
 - Pressurize the vessel with oxygen or bubble air through the solution while maintaining vigorous stirring to ensure efficient mass transfer.
 - Maintain a slightly alkaline pH, as this has been shown to favor the reaction.
- Work-up and Purification:
 - After the reaction is complete (as determined by monitoring the disappearance of the starting material), cool the mixture and filter to remove the catalyst.

- The resulting aqueous solution can be purified by crystallization or chromatography to yield pure **D-Glucosaminic acid**.

Analytical Techniques for Characterization and Quantification

Accurate characterization and quantification of **D-Glucosaminic acid** are essential for quality control and research applications. A multi-faceted analytical approach is recommended.

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for both the quantification of **D-Glucosaminic acid** and the monitoring of reaction progress. A common method involves pre-column derivatization followed by UV detection.[6] Alternatively, HPLC coupled with a charged aerosol detector (CAD) or mass spectrometry (MS) can be used for direct analysis without derivatization.[7][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are invaluable for the structural elucidation of **D-Glucosaminic acid**, confirming its identity and purity. Spectral data in D_2O can be compared against reference spectra available in databases such as the Biological Magnetic Resonance Bank (BMRB).[9]
- Thin Layer Chromatography (TLC): TLC offers a rapid and cost-effective method for qualitatively monitoring the progress of synthesis reactions. A suitable mobile phase can effectively separate the more polar **D-Glucosaminic acid** product from the D-glucosamine starting material.

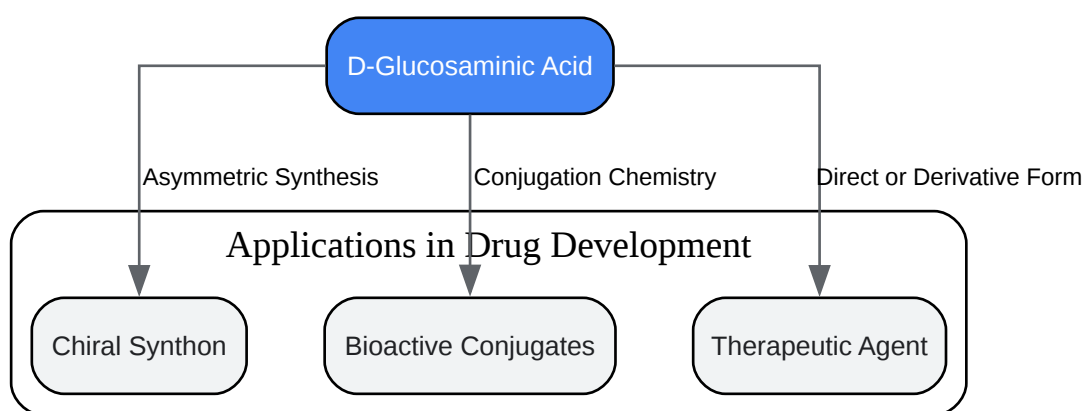
Applications in Drug Development and Medicinal Chemistry

The chiral nature and functional group array of **D-Glucosaminic acid** make it a valuable chiral synthon in the synthesis of more complex molecules.[4]

- Chiral Precursor: It serves as a starting material for the asymmetric synthesis of various amino acids and glycosidase inhibitors.[1] Its inherent chirality can be transferred to new stereocenters, providing an efficient route to enantiomerically pure compounds.

- Bioactive Conjugates: **D-Glucosaminic acid** can be conjugated to other molecules to enhance their bioavailability or target them to specific tissues.
- Therapeutic Potential: Research has explored the therapeutic potential of **D-Glucosaminic acid** and its derivatives. For instance, chromium (III) complexes of **D-Glucosaminic acid** have been shown to decrease blood glucose levels in animal models of type 2 diabetes.[3] It has also been investigated for its potential role in joint health and as a component of formulations aimed at alleviating symptoms of osteoarthritis.[10]

The following diagram illustrates the logical workflow from **D-Glucosaminic acid** to its potential applications in drug development.



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Caption: **D-Glucosaminic acid**'s roles in drug development.

Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage of **D-Glucosaminic acid** are paramount to ensure safety and maintain product integrity.

- Handling: Avoid contact with skin, eyes, and clothing. It is recommended to handle **D-Glucosaminic acid** in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storage: **D-Glucosaminic acid** should be stored in a tightly sealed container in a cool, dry place, with a recommended temperature range of 2-8°C.[2]

- Safety Data Sheet (SDS): Always consult the material's SDS for comprehensive safety information before use.

Conclusion

D-Glucosaminic acid is a molecule of significant interest due to its biological roles and its utility as a synthetic intermediate. A thorough understanding of its properties, synthesis, and analytical methods is crucial for leveraging its full potential in research and development. This guide provides a solid foundation for scientists and researchers to confidently work with and innovate using **D-Glucosaminic acid**.

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